

# Essential Procedures for the Safe Disposal of NCI172112

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## Compound of Interest

Compound Name: NCI172112

Cat. No.: B1662734

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Disclaimer: A specific Safety Data Sheet (SDS) for **NCI172112** was not located in the available resources. The following guidance is based on the general principles for the safe handling and disposal of hazardous laboratory chemicals, particularly those with similar structures or properties, such as halogenated organic compounds and DNA alkylating agents. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all federal, state, and local regulations.

Proper disposal of the investigational compound **NCI172112**, a DNA alkylator/crosslinker used in antitumor research, is critical to ensure laboratory safety and environmental protection.<sup>[1]</sup> All waste materials contaminated with **NCI172112**, including unused product, solutions, contaminated labware, and personal protective equipment (PPE), should be treated as hazardous chemical waste.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent skin and eye contact, as well as inhalation.

PPE Category	Specification
Eye Protection	Tight-sealing safety goggles or a face shield should be used, especially when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required.
Body Protection	A laboratory coat or other protective clothing should be worn to prevent skin exposure.
Respiratory	A NIOSH/MSHA-approved respirator may be necessary if handling the compound in a poorly ventilated area.

## Step-by-Step Disposal Protocol

The disposal of **NCI172112** must follow a systematic process to ensure safety and regulatory compliance.

### 1. Waste Identification and Segregation:

- Treat all materials contaminated with **NCI172112** as hazardous waste.
- Segregate **NCI172112** waste from other waste streams, particularly from non-hazardous and biomedical waste.

### 2. Container Management:

- Selection: Use a designated, compatible, and properly sealed hazardous waste container. Plastic containers are often preferred to minimize the risk of breakage.
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**NCI172112**," and any other components in the waste mixture. The accumulation start date must also be recorded on the label.

### 3. On-Site Accumulation and Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- This area should be at or near the point of generation and under the control of the laboratory personnel.
- Ensure secondary containment is used to capture any potential leaks.

#### 4. Disposal of Empty Containers:

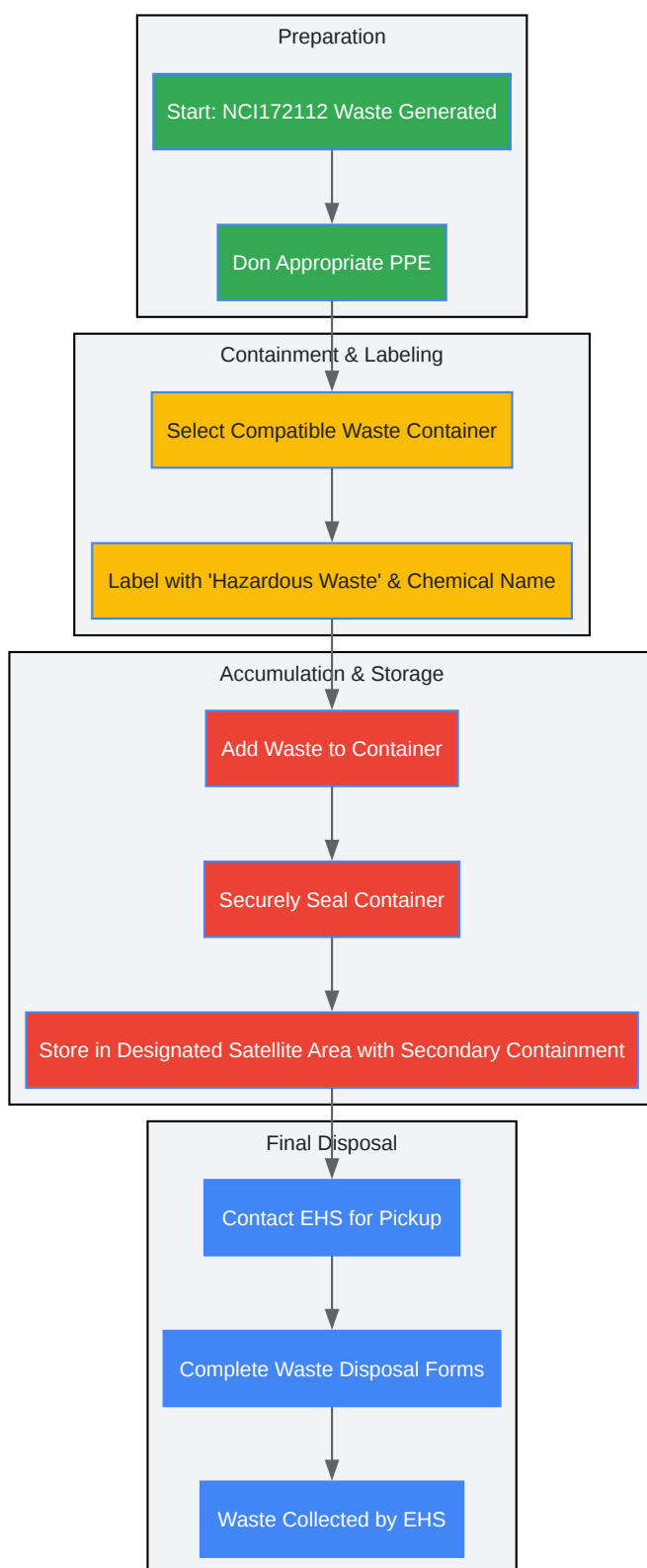
- An empty container that held **NCI172112** must be triple-rinsed with a suitable solvent capable of removing the chemical residue.
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.
- After triple-rinsing, defacing all labels, and allowing the container to air-dry, it may be disposed of as regular trash, pending institutional policies.

#### 5. Request for Disposal:

- When the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
- Complete all required waste disposal forms and documentation as per your institution's procedures.

## Experimental Workflow and Decision Making for Disposal

The following diagram outlines the logical steps for the proper management and disposal of **NCI172112** waste.



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Caption: Disposal workflow for **NCI172112** hazardous waste.

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## References

- 1. nsc 172112 — TargetMol Chemicals [targetmol.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)